

Monaspin B Demonstrates Potent Cytotoxicity in Leukemia Cells, Outperforming Monaspin A

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Compound of Interest

Compound Name: Monaspin B

Cat. No.: B15135709

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Wuhan, China - A recent comparative analysis reveals that **Monaspin B**, a novel cyclohexyl-furan natural product, exhibits significantly higher cytotoxicity against human leukemia cells than its counterpart, Monaspin A. Experimental data demonstrates that **Monaspin B** has a half-maximal inhibitory concentration (IC₅₀) of 160 nM against the human acute promyelocytic leukemia cell line HL-60, indicating potent anti-proliferative activity.^[1] In contrast, detailed cytotoxic data for Monaspin A remains limited in publicly available research, suggesting its activity is not as pronounced.

The discovery of Monaspin A and **Monaspin B** resulted from the co-cultivation of *Monascus purpureus* and *Aspergillus oryzae*.^[1] While both compounds were isolated from the same fungal co-culture, their biological activities appear to differ significantly. The potent cytotoxic effect of **Monaspin B** on HL-60 cells is attributed to the induction of apoptosis, a form of programmed cell death.^[1]

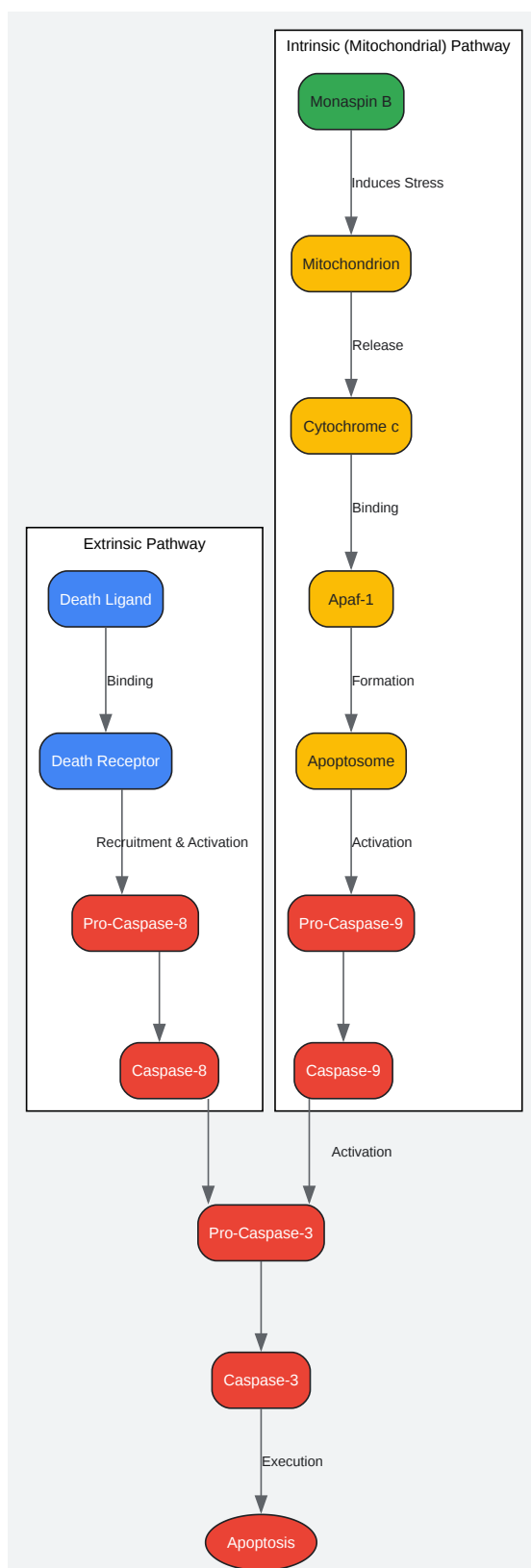
Comparative Cytotoxicity Data

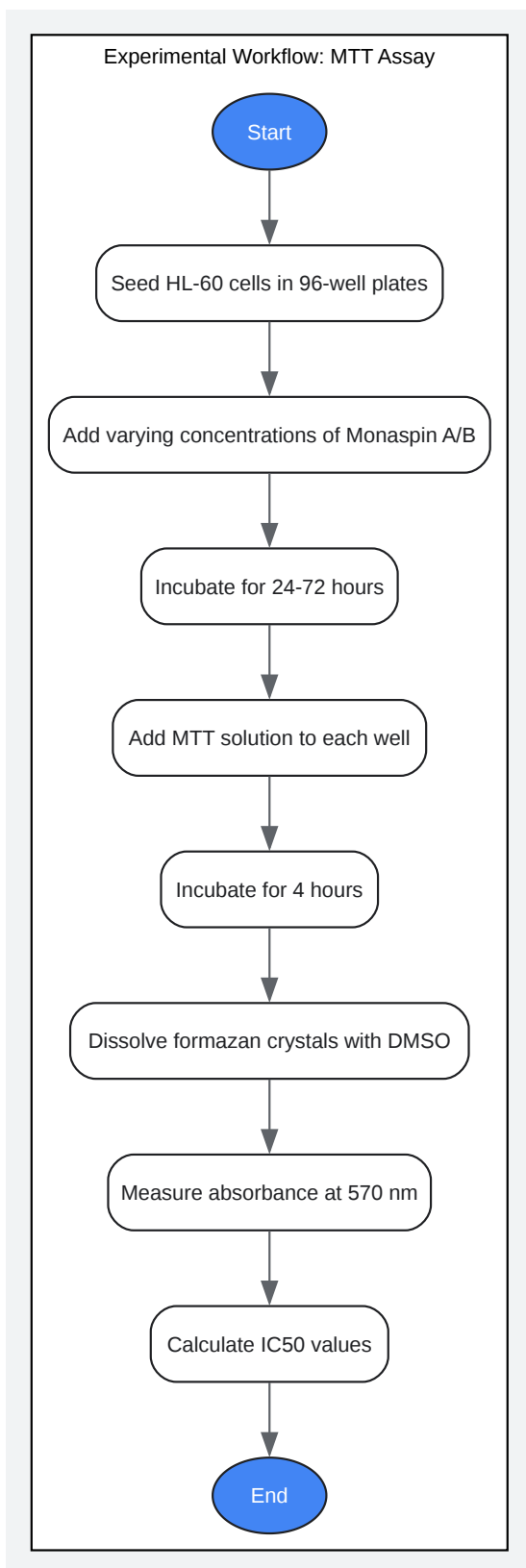
The following table summarizes the available quantitative data on the cytotoxicity of Monaspin A and **Monaspin B** against the HL-60 human leukemia cell line.

Compound	Cell Line	IC50 Value	Citation
Monaspin B	HL-60	160 nM	[1]
Monaspin A	HL-60	Data not available in the primary study	

Mechanism of Action: Induction of Apoptosis

Further investigation into the mechanism of action of **Monaspin B** revealed that its cytotoxic effects are mediated through the induction of apoptosis. This was determined by observing the characteristic morphological and biochemical changes in HL-60 cells upon treatment with **Monaspin B**.^[1] The precise signaling pathway of apoptosis induction is believed to involve the intrinsic or mitochondrial pathway, a common mechanism for many anti-cancer agents derived from *Monascus* species. This pathway is often characterized by the activation of caspase-9.





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References

- 1. Monaspin B, a Novel Cyclohexyl-furan from Cocultivation of Monascus purpureus and Aspergillus oryzae, Exhibits Potent Antileukemic Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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